

An In-depth Technical Guide to the Chemical Structure of Vinorelbine Tartrate

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Compound of Interest

Compound Name: Vinorelbine Tartrate

Cat. No.: B10768280

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Introduction

Vinorelbine tartrate, a semi-synthetic vinca alkaloid, is a key chemotherapeutic agent used in the treatment of various cancers, most notably non-small cell lung cancer and breast cancer. Its efficacy is intrinsically linked to its unique chemical structure, which is a modification of the naturally occurring vinca alkaloids vinblastine and vincristine. This technical guide provides a comprehensive investigation into the chemical structure of **vinorelbine tartrate**, detailing its molecular composition, synthesis, and the analytical techniques employed for its elucidation. All quantitative data is presented in structured tables for clarity and comparative analysis, and key experimental workflows are visualized using Graphviz diagrams.

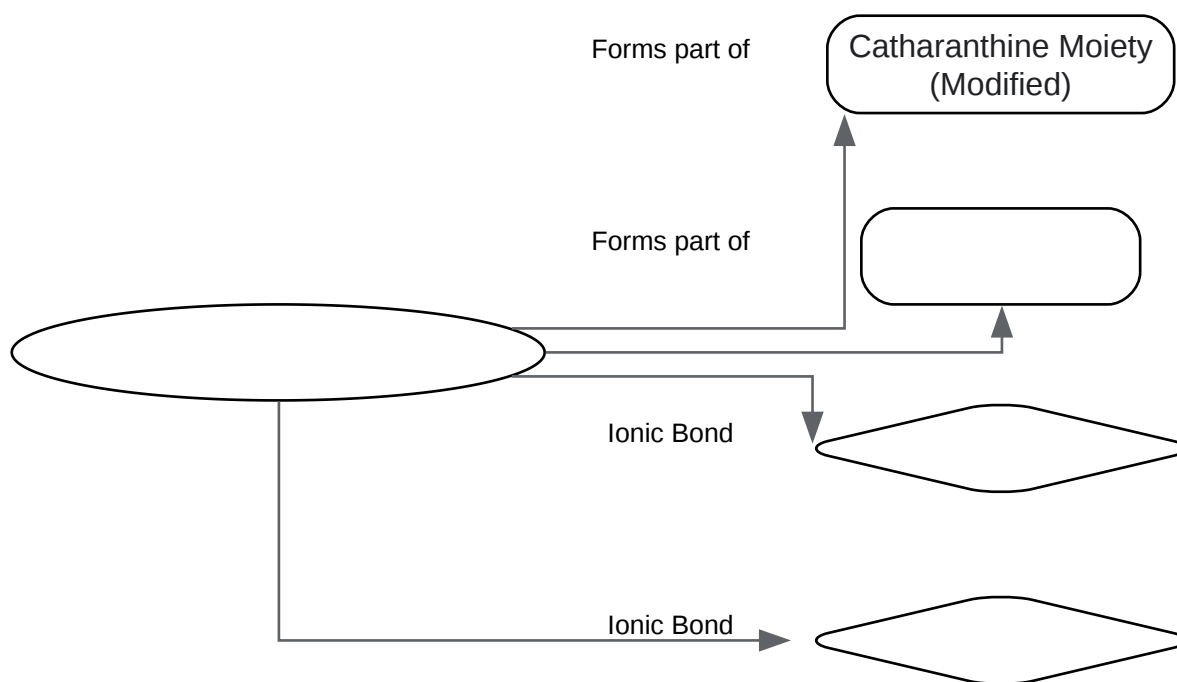
Chemical Identity and Physicochemical Properties

Vinorelbine tartrate is the bitartrate salt of vinorelbine. The addition of tartaric acid enhances the solubility and stability of the active pharmaceutical ingredient.

Identifier	Value
IUPAC Name	methyl (2 β ,3 β ,4 β ,5 α ,12R,19 α)-4-(acetyloxy)-6,7-didehydro-15-[(2R,6R,8S)-4-ethyl-1,3,6,7,8,9-hexahydro-8-(methoxycarbonyl)-2,6-methano-2H-azecino[4,3-b]indol-8-yl]-3-hydroxy-16-methoxy-1-methylaspidospermidine-3-carboxylic acid;bis((2R,3R)-2,3-dihydroxybutanedioic acid)
Molecular Formula	C45H54N4O8·2C4H6O6
Molecular Weight	1079.11 g/mol
CAS Number	125317-39-7
Appearance	White to light yellow amorphous powder
Solubility	Easily soluble in water, very soluble in methanol, and practically insoluble in hexane[1]

Molecular Structure

The core structure of vinorelbine is a dimeric indole-indoline alkaloid, composed of two distinct units: catharanthine and vindoline. The semi-synthetic modification of the catharanthine moiety in vinorelbine distinguishes it from its natural precursors and contributes to its unique pharmacological profile.



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Figure 1: Logical relationship of **vinorelbine tartrate**'s structural components.

Synthesis of Vinorelbine Tartrate

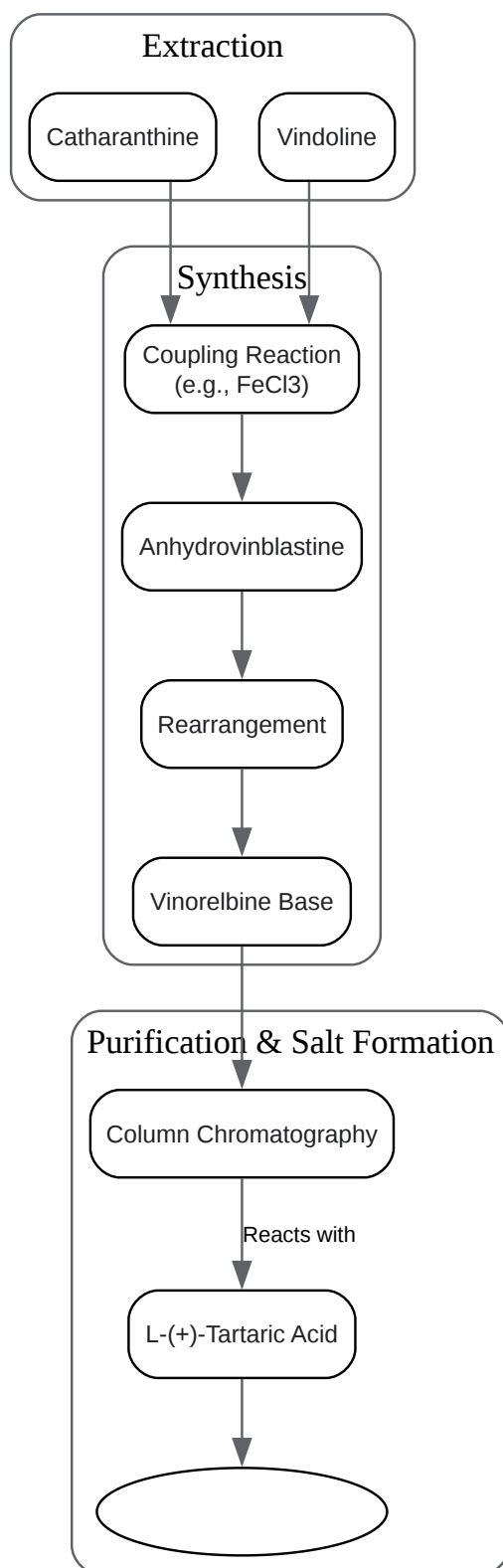
The semi-synthesis of **vinorelbine tartrate** is a multi-step process that begins with the extraction of the monomeric alkaloids, catharanthine and vindoline, from the leaves of the periwinkle plant (*Catharanthus roseus*).

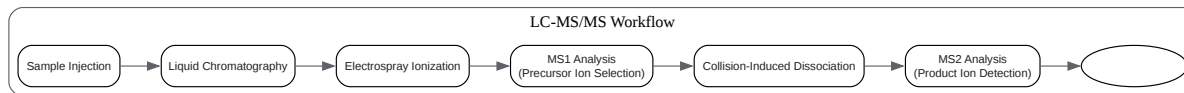
Experimental Protocol for Synthesis

A common synthetic route involves the following key steps:

- **Coupling Reaction:** Catharanthine and vindoline are coupled in an acidic medium, often using ferric chloride as an oxidizing agent. This reaction forms anhydrovinblastine.
- **Rearrangement:** The anhydrovinblastine intermediate undergoes a Polonovski-type reaction, followed by rearrangement to introduce the structural modifications characteristic of vinorelbine.
- **Purification:** The crude vinorelbine is purified using chromatographic techniques, such as column chromatography.

- Salt Formation: The purified vinorelbine base is then reacted with L-(+)-tartaric acid to form the stable bitartrate salt.





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References

- 1. tandfonline.com [tandfonline.com]
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